

CpODA Polyimide: A High-Performance Substrate for Flexible Electronics

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Compound of Interest

Compound Name: CpODA

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A Comparative Guide to Performance and Properties

In the rapidly evolving field of flexible electronics, the choice of substrate material is paramount to device performance, reliability, and longevity. Among the advanced polymers available, **CpODA** (Cyclopentanone Dianhydride and Oxydianiline) polyimide has emerged as a promising candidate, offering a unique combination of optical clarity, thermal stability, and mechanical flexibility. This guide provides a comprehensive comparison of **CpODA** polyimide with other commonly used flexible substrates, supported by experimental data and detailed testing protocols.

Performance Comparison of Flexible Substrates

The selection of a suitable substrate for flexible electronics hinges on a careful evaluation of its thermal, mechanical, optical, and dielectric properties. The following tables summarize the key performance indicators for **CpODA** polyimide in comparison to polyethylene terephthalate (PET), polyethylene naphthalate (PEN), and the widely used Kapton® polyimide.

Table 1: Thermal Properties of Flexible Substrates

Property	CpODA Polyimide	PET (Polyethylene Terephthalate)	PEN (Polyethylene Naphthalate)	Kapton® HN (Polyimide)
Glass Transition Temperature (Tg)	> 330 °C[1]	~80 °C	~120 °C	~360-410 °C
Decomposition Temperature (Td, 5% weight loss)	> 450 °C[1]	~350 °C	~400 °C	~550 °C
Coefficient of Thermal Expansion (CTE)	17 - 57 ppm/K[1]	~20 ppm/K	~15 ppm/K	~20 ppm/K

Table 2: Mechanical Properties of Flexible Substrates

Property	CpODA Polyimide	PET	PEN	Kapton® HN
Tensile Strength	128 MPa[2]	55 - 75 MPa[3]	~180 MPa	~170 MPa
Elongation at Break	> 10 %	> 50 %	~40 %	~70 %
Young's Modulus	5.4 GPa[2]	2 - 4 GPa	~5 GPa	~3 GPa

Table 3: Optical Properties of Flexible Substrates

Property	CpODA Polyimide	PET	PEN	Kapton® HN
Optical Transparency (%T at 500 nm)	> 90%[2]	~85-90%	~85-90%	Opaque (Yellow-Amber)
UV Cutoff Wavelength	< 337 nm[1]	~315 nm	~380 nm	N/A

Table 4: Dielectric Properties of Flexible Substrates

Property	CpODA Polyimide	PET	PEN	Kapton® HN
Dielectric Constant (1 MHz)	~2.6 - 2.9	~3.0 - 3.3	~3.0	~3.4
Dielectric Loss (1 MHz)	~0.002	~0.015	~0.005	~0.002

Experimental Protocols

To ensure accurate and reproducible characterization of these materials, standardized testing methodologies are crucial. The following sections detail the experimental protocols for the key performance indicators presented above.

Thermal Analysis: Thermogravimetric Analysis (TGA)

Objective: To determine the thermal stability and decomposition temperature of the polyimide films.

Methodology:

- A small sample of the film (5-10 mg) is placed in a platinum or alumina pan.
- The pan is placed in the TGA instrument.
- The sample is heated from room temperature to a final temperature (e.g., 800 °C) at a constant heating rate (e.g., 10 °C/min) under a controlled atmosphere (typically nitrogen or air).^[4]
- The weight of the sample is continuously monitored as a function of temperature.
- The decomposition temperature (Td) is determined as the temperature at which a specific percentage of weight loss (e.g., 5%) occurs.

Mechanical Analysis: Tensile Testing

Objective: To determine the tensile strength, elongation at break, and Young's modulus of the films. This procedure is based on the ASTM D882 standard.[5][6][7][8][9]

Methodology:

- Film specimens are cut into a rectangular or dumbbell shape with specific dimensions (e.g., 10 mm width and 50 mm gauge length).[8]
- The thickness of the specimen is measured at several points along the gauge length.
- The specimen is mounted in the grips of a universal testing machine.
- The specimen is pulled at a constant crosshead speed (e.g., 5 mm/min) until it fractures.[5]
- The load and displacement are recorded throughout the test.
- Tensile strength is calculated as the maximum load divided by the original cross-sectional area.
- Elongation at break is the percentage increase in length at the point of fracture.
- Young's modulus is determined from the initial slope of the stress-strain curve.

Optical Analysis: UV-Visible Spectroscopy

Objective: To measure the optical transparency and determine the UV cutoff wavelength of the films.

Methodology:

- A rectangular piece of the film is cut to fit the sample holder of a UV-Vis spectrophotometer.
- A baseline spectrum is recorded with an empty sample holder or a reference substrate.
- The film sample is placed in the light path of the instrument.

- The transmittance or absorbance spectrum is recorded over a specific wavelength range (e.g., 200-800 nm).
- The percentage of transmittance at a specific wavelength (e.g., 500 nm) is used to quantify transparency.
- The UV cutoff wavelength is identified as the wavelength at which the transmittance drops significantly (e.g., to less than 1%).

Dielectric Analysis

Objective: To measure the dielectric constant and dielectric loss of the films at various frequencies. This procedure is based on the ASTM D150 standard.[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)

Methodology:

- A circular or square film sample is prepared, and its thickness is measured.
- Electrodes (typically gold or aluminum) are deposited on both sides of the film to form a parallel plate capacitor structure.
- The sample is placed in a dielectric test fixture.
- An LCR meter or impedance analyzer is used to measure the capacitance and dissipation factor of the sample over a range of frequencies (e.g., 1 kHz to 1 MHz).
- The dielectric constant is calculated from the measured capacitance, the electrode area, and the film thickness.
- The dielectric loss is the measured dissipation factor.

Visualizing Key Concepts and Comparisons

To further aid in the understanding of **CpODA** polyimide's synthesis and its performance relative to other materials, the following diagrams are provided.

CpODA Polyimide Synthesis Pathway
Flexible Device Fabrication Workflow

Performance Attribute Comparison

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